Application Note: Comprehensive Analytical Characterization of 6-(3-Fluorophenyl)nicotinic Acid

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Compound of Interest

Compound Name:	*6-(3-Fluorophenyl)nicotinic acid*
CAS No.:	*582325-22-2*
Cat. No.:	*B1326246*

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Abstract

This document provides a detailed guide for the analytical characterization of **6-(3-Fluorophenyl)nicotinic acid**, a key intermediate in pharmaceutical synthesis. Ensuring the identity, purity, and quality of this active pharmaceutical ingredient (API) precursor is critical for drug development and manufacturing. This guide outlines a multi-faceted analytical approach, detailing protocols for chromatography, mass spectrometry, and spectroscopic techniques. The methodologies are designed for researchers, scientists, and drug development professionals to establish a robust analytical control strategy, adhering to principles of scientific integrity and regulatory expectations.

Introduction

6-(3-Fluorophenyl)nicotinic acid is a substituted pyridine carboxylic acid. Its structural features—a fluorinated phenyl ring coupled with a nicotinic acid moiety—make it a valuable building block in medicinal chemistry. The presence of the fluorine atom can significantly modulate the physicochemical and pharmacological properties of a final drug substance, such

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as metabolic stability and binding affinity. Therefore, rigorous analytical characterization is paramount to confirm its chemical structure, quantify its purity, and identify any process-related or degradation impurities.

A comprehensive analytical strategy combines orthogonal techniques to provide a complete profile of the material. This note details methods for:

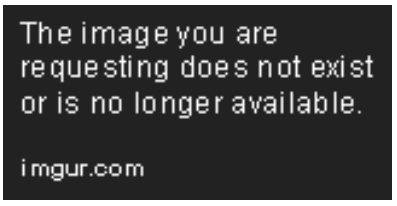
- Separation and Quantification: High-Performance Liquid Chromatography (HPLC) for purity assessment and assay.
- Identification and Structural Confirmation: Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy for unambiguous identity confirmation.
- Functional Group Analysis: Fourier-Transform Infrared (FTIR) Spectroscopy to confirm the presence of key chemical bonds.

The protocols provided are grounded in established pharmacopeial principles and international guidelines to ensure data integrity and reliability.[1][2]

Physicochemical Properties

A thorough understanding of the molecule's properties is the foundation of analytical method development. Key physicochemical data for **6-(3-Fluorophenyl)nicotinic acid** are summarized below.

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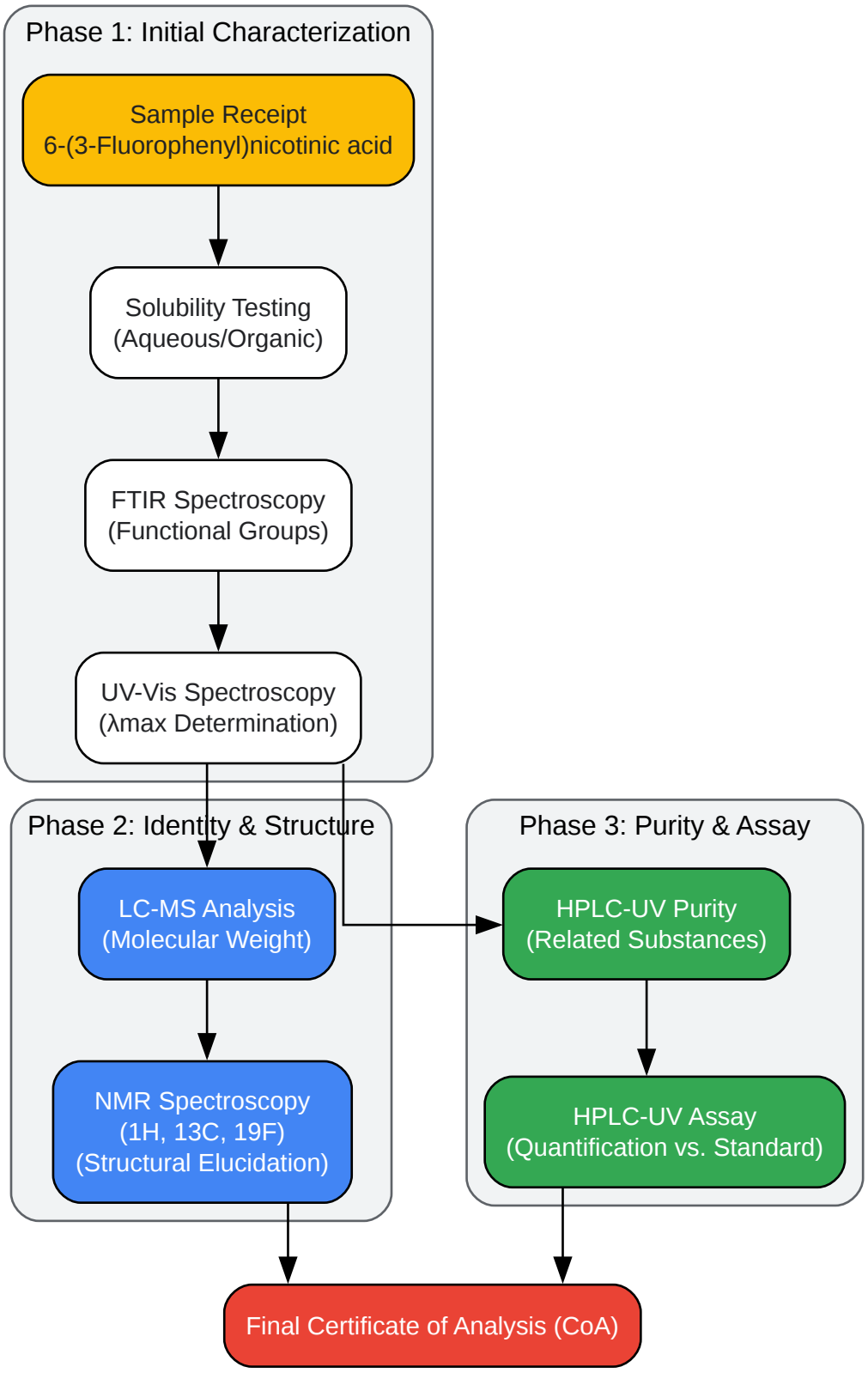
Property	Value	Source
Chemical Structure		N/A
Molecular Formula	$C_{12}H_8FNO_2$	[3]
Molecular Weight	217.20 g/mol	[3]
CAS Number	582325-22-2	[3]
Physical Form	Solid	
Purity (Typical)	≥95%	[3]
Storage Conditions	Sealed in dry, room temperature	

Note: The chemical structure image is a representation. Exact properties like melting point and pKa should be determined experimentally for each batch.

Comprehensive Analytical Workflow

A logical workflow ensures that the identity, purity, and quality of the material are assessed systematically. The proposed workflow combines multiple orthogonal techniques for a comprehensive characterization.

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Caption: Overall analytical characterization workflow.

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Detailed Analytical Protocols

High-Performance Liquid Chromatography (HPLC) for Purity and Assay

Objective: To determine the purity of **6-(3-Fluorophenyl)nicotinic acid** by separating it from related substances and to quantify its content (assay).

Causality and Rationale: Reversed-phase HPLC is the method of choice due to the molecule's aromaticity and moderate polarity. A C18 column provides excellent hydrophobic retention for the phenyl and pyridine rings. The use of a buffered mobile phase (e.g., phosphate or formate) is critical to control the ionization state of the carboxylic acid group (pKa ~4-5), ensuring consistent retention times and sharp peak shapes. A gradient elution is employed to ensure that both more polar and less polar impurities are effectively separated and eluted within a reasonable runtime. UV detection is suitable as the aromatic rings provide strong chromophores. The principles of this chromatographic separation are well-established and outlined in pharmacopeias like the USP.[1][4][5]

Protocol:

- Equipment and Reagents:
  - HPLC system with UV/PDA detector (e.g., Agilent 1260 Infinity II, Waters Alliance).
  - C18 Column (e.g., 4.6 x 150 mm, 3.5 µm particle size).
  - Acetonitrile (HPLC Grade).
  - Water (HPLC Grade).
  - Formic Acid (or Ammonium Formate).
  - Reference Standard: **6-(3-Fluorophenyl)nicotinic acid**, >99.5% purity.
  - Sample: **6-(3-Fluorophenyl)nicotinic acid** to be tested.
- Chromatographic Conditions:

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- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Column Temperature: 30 °C.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm (or λmax determined by PDA).
- Injection Volume: 5 µL.

- Gradient Elution Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
20.0	5	95
25.0	5	95
25.1	95	5
30.0	95	5

- Sample Preparation:
  - Standard Solution (for Assay): Accurately weigh ~10 mg of the reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Acetonitrile and Water (Diluent). This yields a concentration of ~0.1 mg/mL.
  - Sample Solution (for Purity & Assay): Prepare in the same manner as the Standard Solution, using the test sample.
  - Purity Solution: For impurity analysis, a higher concentration (e.g., 1.0 mg/mL) may be required to detect low-level impurities.
- System Suitability:

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- Before analysis, perform at least five replicate injections of the Standard Solution.
- The Relative Standard Deviation (RSD) for the peak area should be ≤ 2.0%.
- Tailing factor for the main peak should be between 0.8 and 1.5. These requirements are integral to demonstrating the system is adequate for the analysis.[4][6]

- Data Analysis:
  - Purity: Calculate the area percentage of the main peak relative to the total area of all peaks detected.
    - % Purity = (Area of Main Peak / Total Area of All Peaks) * 100
  - Assay: Compare the peak area of the sample to that of the reference standard.
    - % Assay = (Area_Sample / Area_Standard) * (Conc_Standard / Conc_Sample) * 100

Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity Confirmation

Objective: To confirm the molecular weight of **6-(3-Fluorophenyl)nicotinic acid** and to aid in the structural elucidation of unknown impurities.

Causality and Rationale: LC-MS is a powerful hyphenated technique that provides both chromatographic separation and mass-based identification.[7][8] It is the definitive method for confirming molecular weight. Electrospray Ionization (ESI) is the ideal ionization technique for this molecule as the carboxylic acid and pyridine nitrogen are readily ionizable in solution. Operating in both positive and negative ion modes can provide complementary information. Positive mode will detect the protonated molecule $[M+H]^+$, while negative mode will detect the deprotonated molecule $[M-H]^-$. High-resolution mass spectrometry (HRMS), if available, can provide an accurate mass measurement to confirm the elemental composition.[8][9]

Protocol:

- Equipment:

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- LC-MS system (e.g., Waters ACQUITY UPLC with a single quadrupole or Q-TOF mass spectrometer).
- The same LC method as described in Section 4.1 can generally be used. Rationale: Using the same method allows for direct correlation of peaks between UV and MS detectors.

- Mass Spectrometer Parameters (Example):
  - Ionization Mode: ESI Positive and Negative.
  - Capillary Voltage: 3.0 kV (Positive), -2.5 kV (Negative).
  - Cone Voltage: 30 V.
  - Source Temperature: 120 °C.
  - Desolvation Temperature: 350 °C.
  - Scan Range: m/z 50 - 500.
- Sample Preparation:
  - Use the same sample solution prepared for HPLC analysis (~0.1 mg/mL). A lower concentration may be necessary to avoid detector saturation.
- Data Interpretation:
  - Expected Ions: The molecular weight is 217.20.
    - In positive mode, look for a peak at m/z 218.2 $[M+H]^+$.
    - In negative mode, look for a peak at m/z 216.2 $[M-H]^-$.
  - Impurity Analysis: For any impurity peaks observed in the chromatogram, the corresponding mass spectrum can provide the molecular weight, which is the first crucial step in identifying its structure.[10]

NMR Spectroscopy for Structural Elucidation

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Objective: To provide unambiguous confirmation of the chemical structure of **6-(3-Fluorophenyl)nicotinic acid**.

Causality and Rationale: NMR spectroscopy is the most powerful tool for de novo structure elucidation. ^{1}H NMR provides information on the number and environment of protons, ^{13}C NMR shows the number and type of carbon atoms, and ^{19}F NMR is specific for the fluorine atom. The combination of these experiments confirms the connectivity of the entire molecule. Deuterated solvents like DMSO-d_6 are often used for carboxylic acids because the acidic proton is readily observable and does not exchange as rapidly as it would in D_2O.[11]

Protocol:

- Equipment and Reagents:
  - NMR Spectrometer (e.g., Bruker Avance 400 MHz or higher).
  - 5 mm NMR tubes.
  - Deuterated Solvent: Dimethyl sulfoxide-d_6 (DMSO-d_6).
- Sample Preparation:
  - Dissolve 5-10 mg of the sample in ~0.7 mL of DMSO-d_6 in an NMR tube.
- Data Acquisition:
  - Acquire ^{1}H, ^{13}C, and ^{19}F NMR spectra according to standard instrument procedures.
- Expected Spectral Features:
  - ^{1}H NMR:
    - Aromatic protons on both the phenyl and pyridine rings will appear in the δ 7.0-9.0 ppm region.[12] The splitting patterns (coupling constants) will be complex but will confirm the substitution pattern.
    - The carboxylic acid proton (-COOH) will appear as a broad singlet at a downfield chemical shift, typically >12 ppm.[11]

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- ^{13}C NMR:
  - The carbonyl carbon of the carboxylic acid will appear around δ 165-185 ppm.[11][13]
  - Aromatic carbons will appear in the δ 110-160 ppm range. The carbon directly attached to the fluorine atom will show a large one-bond C-F coupling constant.
- ^{19}F NMR:
  - A single resonance is expected, confirming the presence of one fluorine environment.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To confirm the presence of key functional groups.

Causality and Rationale: FTIR is a rapid and simple technique for identifying functional groups. For this molecule, the most characteristic absorptions will be from the carboxylic acid O-H and C=O bonds, and the C-F bond.[14] The carboxylic acid O-H stretch is particularly distinctive, appearing as a very broad band.[11][14]

Protocol:

- Equipment:
  - FTIR Spectrometer with an Attenuated Total Reflectance (ATR) accessory.
- Sample Preparation:
  - Place a small amount of the solid powder directly onto the ATR crystal.
- Data Acquisition:
  - Collect the spectrum from approximately 4000 to 400 cm^{-1}.
- Expected Absorptions:
  - ~3300-2500 cm^{-1}: Very broad band, characteristic of the O-H stretch of a hydrogen-bonded carboxylic acid.[14]

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- ~1760-1690 cm^{-1}: Strong, sharp band from the C=O (carbonyl) stretch.[14]
- ~1300-1000 cm^{-1}: Bands corresponding to C-O stretching and C-F stretching.

Method Validation Principles

Any analytical method used for quality control in drug development must be validated to ensure it is suitable for its intended purpose. Validation is performed according to the International Council for Harmonisation (ICH) guideline Q2(R1).[2][15][16] Key parameters for the HPLC method would include:

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (impurities, degradants).
- Linearity: The ability to obtain test results which are directly proportional to the concentration of the analyte.
- Range: The interval between the upper and lower concentrations of analyte that have been demonstrated to have a suitable level of precision, accuracy, and linearity.
- Accuracy: The closeness of test results to the true value.
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.
- Robustness: A measure of its capacity to remain unaffected by small, but deliberate, variations in method parameters.

Conclusion

The characterization of **6-(3-Fluorophenyl)nicotinic acid** requires a multi-technique approach to ensure its identity, purity, and quality. The combination of HPLC for separation and quantification, LC-MS and NMR for definitive structural confirmation, and FTIR for functional group verification provides a robust and reliable analytical package. The protocols outlined in this application note serve as a comprehensive guide for scientists in a research and development setting, forming the basis for a quality control strategy that aligns with global regulatory standards.

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